

# Spectroscopic Characterization of (3-Chloroisoquinolin-7-yl)methanol: A Technical Guide

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## Compound of Interest

Compound Name: (3-Chloroisoquinolin-7-yl)methanol

CAS No.: 1820687-50-0

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## Introduction

**(3-Chloroisoquinolin-7-yl)methanol** is a functionalized heterocyclic compound with potential applications as a key intermediate in the synthesis of novel pharmaceutical agents and functional materials. The isoquinoline scaffold is a prevalent motif in numerous biologically active natural products and synthetic drugs. The presence of a chloro substituent at the 3-position and a hydroxymethyl group at the 7-position offers versatile handles for further chemical modifications, making this compound a valuable building block for creating diverse molecular architectures.

Accurate and comprehensive spectroscopic characterization is paramount to confirm the identity, purity, and structure of such molecules. This technical guide provides an in-depth analysis of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **(3-Chloroisoquinolin-7-yl)methanol**. In the absence of published experimental data, this guide leverages high-quality spectral predictions and established

principles of spectroscopic interpretation to serve as a reliable reference for researchers in organic synthesis and drug development.

## Predicted Spectroscopic Data and Interpretation

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. The predicted  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra of **(3-Chloroisoquinolin-7-yl)methanol** in deuterated chloroform ( $\text{CDCl}_3$ ) are presented and interpreted below.

The  $^1\text{H}$  NMR spectrum provides information about the chemical environment and connectivity of protons in the molecule.

Table 1: Predicted  $^1\text{H}$  NMR Data for **(3-Chloroisoquinolin-7-yl)methanol** (500 MHz,  $\text{CDCl}_3$ )

| Chemical Shift ( $\delta$ , ppm) | Multiplicity        | Integration | Assignment          |
|----------------------------------|---------------------|-------------|---------------------|
| 8.25                             | s                   | 1H          | H-1                 |
| 7.95                             | s                   | 1H          | H-8                 |
| 7.80                             | d, J = 8.5 Hz       | 1H          | H-5                 |
| 7.65                             | dd, J = 8.5, 1.5 Hz | 1H          | H-6                 |
| 7.50                             | s                   | 1H          | H-4                 |
| 4.85                             | s                   | 2H          | -CH <sub>2</sub> OH |
| 2.50                             | br s                | 1H          | -OH                 |

Interpretation of the  $^1\text{H}$  NMR Spectrum:

- Aromatic Protons:** The five protons on the isoquinoline ring system are expected to resonate in the downfield region ( $\delta$  7.0-9.0 ppm) due to the deshielding effect of the aromatic ring currents.

- The singlet at  $\delta$  8.25 ppm is assigned to H-1, which is deshielded by the adjacent nitrogen atom.
- The singlet at  $\delta$  7.50 ppm corresponds to H-4, which is adjacent to the chlorine-bearing carbon.
- The protons on the benzene ring (H-5, H-6, and H-8) exhibit characteristic splitting patterns. H-5 appears as a doublet due to coupling with H-6. H-6 is a doublet of doublets due to coupling with both H-5 and H-8 (meta-coupling, which is smaller). H-8 is predicted to be a singlet, though a small meta-coupling to H-6 might cause some broadening.
- Methylene and Hydroxyl Protons:
  - The two protons of the hydroxymethyl group ( $-\text{CH}_2\text{OH}$ ) are chemically equivalent and are expected to appear as a singlet at around  $\delta$  4.85 ppm.
  - The hydroxyl proton ( $-\text{OH}$ ) typically appears as a broad singlet due to chemical exchange. Its chemical shift can vary depending on concentration and temperature.

Caption: Molecular structure with proton numbering.

The  $^{13}\text{C}$  NMR spectrum reveals the number of chemically non-equivalent carbon atoms and provides information about their electronic environment.

Table 2: Predicted  $^{13}\text{C}$  NMR and DEPT-135 Data for **(3-Chloroisoquinolin-7-yl)methanol** (125 MHz,  $\text{CDCl}_3$ )

| Chemical Shift ( $\delta$ , ppm) | DEPT-135             | Assignment          |
|----------------------------------|----------------------|---------------------|
| 152.0                            | 0 (Quaternary)       | C-3                 |
| 149.5                            | + (CH)               | C-1                 |
| 142.0                            | 0 (Quaternary)       | C-8a                |
| 138.0                            | 0 (Quaternary)       | C-7                 |
| 130.5                            | 0 (Quaternary)       | C-4a                |
| 128.5                            | + (CH)               | C-5                 |
| 127.0                            | + (CH)               | C-6                 |
| 125.5                            | + (CH)               | C-8                 |
| 122.0                            | + (CH)               | C-4                 |
| 64.0                             | - (CH <sub>2</sub> ) | -CH <sub>2</sub> OH |

Interpretation of the <sup>13</sup>C NMR Spectrum:

- Aromatic Carbons: The nine carbons of the isoquinoline ring are expected in the range of  $\delta$  120-155 ppm.
  - The carbon bearing the chlorine atom (C-3) is significantly deshielded and appears at approximately  $\delta$  152.0 ppm.
  - The other quaternary carbons (C-4a, C-7, and C-8a) are also observed in the downfield region.
  - The five CH carbons of the aromatic system are predicted between  $\delta$  122.0 and 149.5 ppm.
- Aliphatic Carbon: The carbon of the methylene group (-CH<sub>2</sub>OH) is shielded compared to the aromatic carbons and is expected to resonate at around  $\delta$  64.0 ppm.
- DEPT-135: A DEPT-135 experiment would confirm these assignments, showing positive signals for CH carbons, a negative signal for the CH<sub>2</sub> carbon, and no signals for the

quaternary carbons.

Caption: Expected long-range correlations in an HMBC spectrum.

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The predicted IR absorption bands for solid **(3-Chloroisoquinolin-7-yl)methanol** are listed below.

Table 3: Predicted IR Absorption Bands

| Wavenumber (cm <sup>-1</sup> ) | Intensity        | Assignment                                    |
|--------------------------------|------------------|-----------------------------------------------|
| ~3300                          | Broad, Strong    | O-H stretching vibration (hydrogen-bonded)    |
| ~3050                          | Medium           | Aromatic C-H stretching                       |
| ~2920                          | Medium           | Aliphatic C-H stretching (-CH <sub>2</sub> -) |
| ~1610, 1580, 1500              | Medium to Strong | C=C and C=N aromatic ring stretching          |
| ~1450                          | Medium           | -CH <sub>2</sub> - scissoring (bending)       |
| ~1250                          | Strong           | C-O stretching of the primary alcohol         |
| ~850                           | Medium           | C-Cl stretching                               |
| 800-700                        | Strong           | Out-of-plane C-H bending (aromatic)           |

Interpretation of the IR Spectrum:

- The most prominent feature is expected to be a broad and strong absorption band around 3300 cm<sup>-1</sup> due to the O-H stretching of the alcohol functional group, broadened by intermolecular hydrogen bonding in the solid state.<sup>[1]</sup>

- The presence of the aromatic isoquinoline ring is indicated by the C-H stretching vibrations above  $3000\text{ cm}^{-1}$  and the characteristic C=C and C=N skeletal vibrations in the  $1610\text{-}1500\text{ cm}^{-1}$  region.
- The aliphatic  $\text{-CH}_2\text{-}$  group will show C-H stretching just below  $3000\text{ cm}^{-1}$  and a bending vibration around  $1450\text{ cm}^{-1}$ .
- A strong band around  $1250\text{ cm}^{-1}$  is characteristic of the C-O stretching of a primary alcohol.
- The C-Cl bond is expected to show a medium intensity absorption in the fingerprint region, around  $850\text{ cm}^{-1}$ .

## Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) provides information about the molecular weight and fragmentation pattern of a molecule.

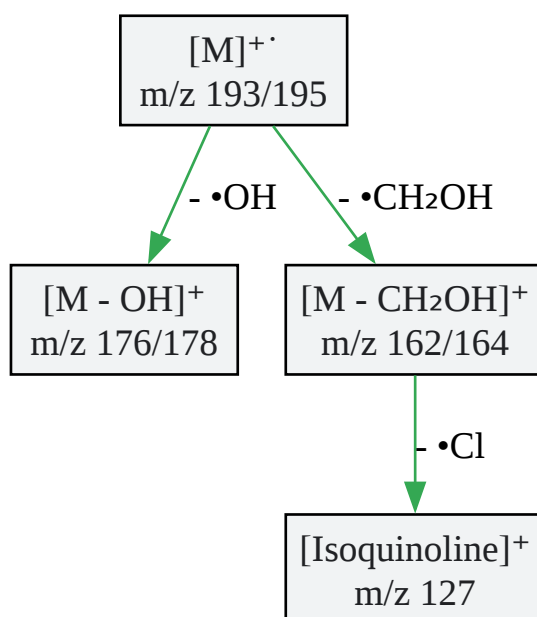
Table 4: Predicted Mass Spectrometry Data (EI, 70 eV)

| m/z     | Relative Abundance | Assignment                                                                              |
|---------|--------------------|-----------------------------------------------------------------------------------------|
| 193/195 | High (~3:1 ratio)  | $[\text{M}]^+$ (Molecular Ion)                                                          |
| 176/178 | Medium             | $[\text{M} - \text{OH}]^+$                                                              |
| 162/164 | High               | $[\text{M} - \text{CH}_2\text{OH}]^+$                                                   |
| 127     | Medium             | $[\text{M} - \text{CH}_2\text{OH} - \text{Cl}]^+$ or $[\text{C}_9\text{H}_7\text{N}]^+$ |

Interpretation of the Mass Spectrum:

- **Molecular Ion:** The molecular ion peak ( $[\text{M}]^+$ ) is expected at m/z 193. Due to the natural isotopic abundance of chlorine ( $^{35}\text{Cl}$  and  $^{37}\text{Cl}$  in an approximate 3:1 ratio), an M+2 peak will be observed at m/z 195 with about one-third the intensity of the m/z 193 peak. This isotopic pattern is a definitive indicator of the presence of one chlorine atom.
- **Fragmentation Pattern:** Electron ionization is a high-energy technique that causes fragmentation of the molecule.<sup>[2][3]</sup>

- Loss of a hydroxyl radical ( $\bullet\text{OH}$ , 17 Da) would result in a fragment at  $m/z$  176/178.
- A common fragmentation pathway for benzylic alcohols is the loss of the entire hydroxymethyl group as a radical ( $\bullet\text{CH}_2\text{OH}$ , 31 Da), leading to a stable benzylic-type cation at  $m/z$  162/164.
- Subsequent loss of a chlorine radical ( $\bullet\text{Cl}$ , 35/37 Da) from the  $m/z$  162/164 fragment would lead to an ion at  $m/z$  127, corresponding to the isoquinoline cation.



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Caption: Predicted major fragmentation pathways in EI-MS.

## Experimental Protocols

To ensure the acquisition of high-quality and reliable spectroscopic data, the following standardized protocols are recommended.

### NMR Spectroscopy ( $^1\text{H}$ , $^{13}\text{C}$ , DEPT)

- Sample Preparation:
  - Accurately weigh approximately 5-10 mg of the solid sample.

- Dissolve the sample in ~0.6 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$  or  $\text{DMSO-d}_6$ ) in a clean, dry NMR tube. Ensure the solvent is free of residual water.[4]
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), if the solvent does not already contain it.[5]
- Instrument Setup:
  - Insert the sample into the NMR spectrometer.[6]
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity, indicated by a sharp and symmetrical solvent peak.[6]
  - Tune and match the probe for both the  $^1\text{H}$  and  $^{13}\text{C}$  frequencies.
- Data Acquisition:
  - $^1\text{H}$  NMR: Acquire the spectrum using a standard pulse sequence. A sufficient number of scans should be acquired to achieve a good signal-to-noise ratio.
  - $^{13}\text{C}$  NMR: Acquire a proton-decoupled  $^{13}\text{C}$  spectrum. Due to the lower natural abundance of  $^{13}\text{C}$  and its longer relaxation times, a greater number of scans and a longer relaxation delay may be necessary.[7]
  - DEPT-135: Acquire a DEPT-135 spectrum to differentiate between  $\text{CH}$ ,  $\text{CH}_2$ , and  $\text{CH}_3$  signals.

## Attenuated Total Reflectance (ATR) FT-IR Spectroscopy

- Sample Preparation:
  - Ensure the ATR crystal (e.g., diamond or  $\text{ZnSe}$ ) is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.[8]
  - Acquire a background spectrum of the clean, empty ATR crystal.

- Data Acquisition:
  - Place a small amount of the solid sample directly onto the ATR crystal, ensuring complete coverage of the crystal surface.
  - Apply pressure using the instrument's pressure clamp to ensure good contact between the sample and the crystal.[\[9\]](#)
  - Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
  - The final spectrum is presented in terms of absorbance or transmittance after automatic background subtraction.

## Electron Ionization Mass Spectrometry (EI-MS)

- Sample Introduction:
  - For a pure, solid sample, a direct insertion probe can be used. A small amount of the sample is placed in a capillary tube at the tip of the probe.
  - Alternatively, if the compound is sufficiently volatile and thermally stable, it can be introduced via a gas chromatograph (GC-MS).
- Ionization and Analysis:
  - The sample is vaporized and enters the ion source, where it is bombarded with a beam of high-energy electrons (typically 70 eV).[\[10\]](#)
  - The resulting ions are accelerated into the mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
  - The mass analyzer separates the ions based on their mass-to-charge ( $m/z$ ) ratio.
  - The detector records the abundance of each ion, generating the mass spectrum.

## Synthesis and Potential Impurities

While a specific synthesis for **(3-Chloroisoquinolin-7-yl)methanol** is not readily available in the literature, a plausible route could involve the reduction of a corresponding aldehyde or carboxylic acid derivative. For instance, the reduction of 3-chloro-7-formylisoquinoline with a mild reducing agent like sodium borohydride would yield the target alcohol.[\[11\]](#)

Potential impurities that could be observed in the spectra include:

- Starting materials: Unreacted 3-chloro-7-formylisoquinoline would show a characteristic aldehyde proton signal ( $\sim\delta$  10 ppm in  $^1\text{H}$  NMR) and a carbonyl carbon signal ( $\sim\delta$  190 ppm in  $^{13}\text{C}$  NMR).
- Over-oxidation products: If the sample has degraded, the corresponding carboxylic acid might be present, showing a very broad -OH signal in the  $^1\text{H}$  NMR ( $\delta$  10-13 ppm) and a carboxylic acid carbonyl signal ( $\sim\delta$  170 ppm in  $^{13}\text{C}$  NMR).
- Residual solvents: Solvents used in the synthesis or purification (e.g., ethanol, ethyl acetate, dichloromethane) may be present and can be identified by their characteristic NMR signals.

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